

Comparing odor strength of TMH aldehyde vs 3,5,5-Trimethylhexanal

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Compound of Interest

Compound Name: 2,3,5,5-Tetramethylhexanal

CAS No.: 68391-29-7

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An In-Depth Comparative Analysis of Odor Strength: 3,5,5-Trimethylhexanal vs. Nonanal

Introduction: The Structural Nuances of Scent

In the intricate world of fragrance and flavor chemistry, the structure of a molecule is the primary determinant of its sensory perception. Aldehydes, a class of organic compounds characterized by a formyl group (-CHO), are foundational to modern perfumery, lending brightness, diffusion, and character to a vast array of formulations.^[1] This guide provides a detailed comparative analysis of two C₉ aldehydes of significant industrial interest: 3,5,5-Trimethylhexanal, a branched-chain aldehyde, and Nonanal, its linear-chain counterpart.

While both molecules share the same molecular formula (C₉H₁₈O), their distinct structural architectures—a branched versus a straight carbon chain—give rise to unique olfactory profiles and odor strengths. For researchers and product development professionals, understanding these differences is critical for the targeted selection and application of aroma chemicals. This document outlines the fundamental physicochemical properties, odor profiles, and provides robust experimental protocols for the quantitative comparison of their odor strengths.

Physicochemical Properties: The Foundation of Volatility and Perception

The odor of a substance is contingent upon its ability to volatilize and interact with olfactory receptors in the nasal cavity. Key physical properties dictate this behavior. 3,5,5-Trimethylhexanal's branched structure results in a lower boiling point and higher vapor pressure compared to the linear Nonanal, suggesting a potentially faster evaporation rate.[2][3]

Property	3,5,5-Trimethylhexanal	Nonanal (Aldehyde C-9)
Chemical Structure	Branched-chain aldehyde	Linear-chain aldehyde
Molecular Formula	C9H18O	C9H18O
Molecular Weight	142.24 g/mol [2][3]	142.24 g/mol [4]
Appearance	Colorless to pale yellow liquid[3]	Colorless to pale yellow liquid[4][5]
Boiling Point	173 °C[3]	195 °C[5]
Vapor Pressure	~1.6 hPa @ 20°C[2]	~0.37 mmHg (~0.49 hPa) @ 25°C[5]
Water Solubility	0.01% at 20 °C (very slightly soluble)[2][3]	96 mg/L at 25 °C (insoluble)[5]
CAS Number	5435-64-3[2]	124-19-6[6]

Comparative Odor Profile Characterization

The difference in molecular geometry directly translates to distinct odor characters. Nonanal is a classic reference for a floral, citrusy aldehyde, while 3,5,5-Trimethylhexanal offers a greener, more complex profile.

- **3,5,5-Trimethylhexanal:** This branched aldehyde is predominantly characterized by its green and citrus notes.[2] Its profile is often described as fresh, herbal, and aldehydic, with fatty and woody undertones.[7] This complexity makes it valuable for adding a refreshing and clean character to fragrances.[8]
- **Nonanal:** As a linear aldehyde, Nonanal delivers a powerful and distinct floral-citrus scent, often associated with rose and orange peel.[4][5][9] Its profile is also described as waxy and

green.[4][10] Nonanal is widely used to enhance floral and citrus accords, providing a diffusive and bright top note.[10][11]

Odor Descriptor	3,5,5-Trimethylhexanal	Nonanal
Primary Notes	Green, Citrus, Herbal[2]	Floral, Citrus, Waxy[4][6]
Secondary Notes	Aldehydic, Fresh, Woody, Fatty[2]	Green, Orange Peel[4][10]
Overall Impression	Refreshing, clean, complex[8] [12]	Powerful, diffusive, bright[10] [13]

Quantitative Analysis of Odor Strength: Experimental Methodologies

Odor strength is scientifically quantified by the Odor Detection Threshold (ODT)—the minimum concentration of a substance detectable by the human sense of smell. A lower ODT signifies a more potent odorant. For Nonanal, the ODT has been established at 0.53 parts per billion (ppb).[14] While a publicly documented ODT for 3,5,5-Trimethylhexanal is not readily available, the following protocols describe how this value, along with supra-threshold intensity, can be determined and compared.

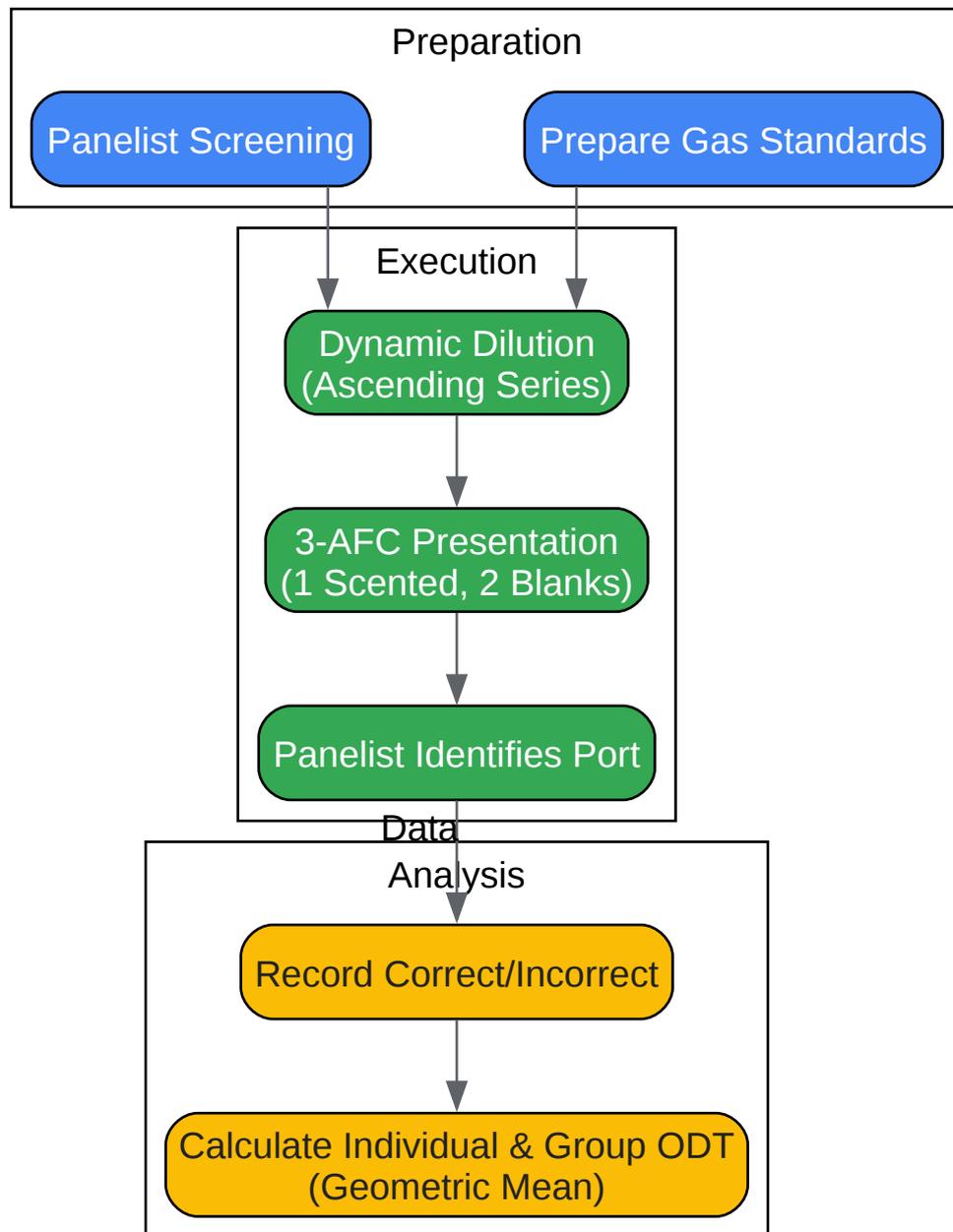
Protocol 1: Determination of Odor Detection Threshold (ODT) via Dynamic Olfactometry

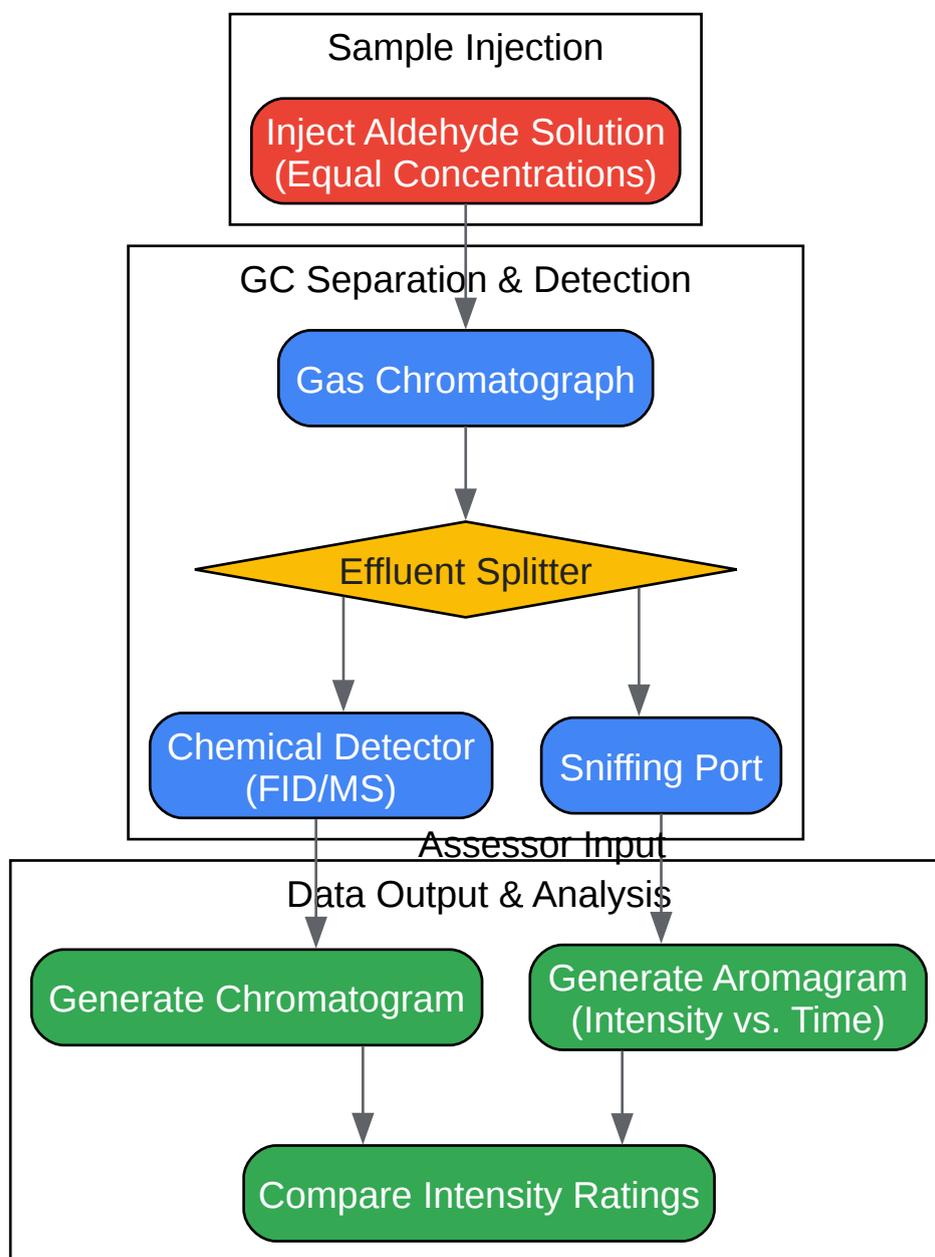
This protocol is designed to determine the ODT in compliance with standards like EN 13725. It relies on a panel of screened and trained assessors and a forced-choice presentation method to minimize bias.

Causality: The 3-Alternative Forced-Choice (3-AFC) method is a self-validating system. By presenting one port with the diluted odorant and two with neutral air, a correct identification by chance is only 33.3%. A consistent detection rate of 50% (midway between chance and certainty) is a statistically robust measure of the detection threshold.[14]

Step-by-Step Methodology:

- **Panelist Screening:** Select 8-12 individuals screened for normal olfactory acuity using a standardized set of reference odorants.
- **Sample Preparation:** Prepare certified gas standards of both 3,5,5-Trimethylhexanal and Nonanal. These standards will be dynamically diluted with carbon-filtered, odorless air using a precision olfactometer.
- **Presentation Series:** Begin with a high dilution (sub-threshold concentration) and present it to the panelist in an ascending concentration series.
- **3-AFC Task:** At each dilution step, the panelist is presented with three sniffing ports. One port delivers the diluted odorant, while the other two deliver blank (odorless) air. The panelist must identify the port containing the odor.
- **Data Collection:** Record whether the choice was correct or incorrect for each panelist at each concentration level.
- **Threshold Calculation:** The individual ODT is the concentration at which a panelist achieves 50% correct detections. The group ODT is calculated as the geometric mean of the individual thresholds.





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